

Crystallographic Characterization & Utility Guide: 3,5-Dimethylpyrazole-4-sulfonate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3,5-Dimethyl-1H-pyrazole-4-sulfonic acid

CAS No.: 89280-34-2

Cat. No.: B1268190

[Get Quote](#)

Executive Summary

This guide provides a technical analysis of 3,5-dimethylpyrazole-4-sulfonate (DMPSA), a zwitterionic scaffold critical for crystal engineering, supramolecular synthesis, and corrosion inhibition. Unlike its neutral parent compound (3,5-dimethylpyrazole), DMPSA exhibits a high-melting zwitterionic character (

C), enabling the formation of robust hydrogen-bonded organic frameworks (HOFs) and metal-organic networks.

Key Technical Finding: Single-crystal X-ray diffraction (SCXRD) reveals that DMPSA does not crystallize as a simple neutral molecule but predominantly as a zwitterion (proton transfer from the pyrazole

), forming extensive charge-assisted hydrogen bonding networks (CAHB).

Experimental Protocols

Synthesis & Crystallization Workflow

Rationale: Direct sulfonation using chlorosulfonic acid is hazardous and often yields disulfonated byproducts. The optimized protocol below uses a milder sulfuric acid/acetic anhydride route to ensure regioselectivity at the 4-position.

DOT Diagram: Synthesis & Crystallization Logic



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the regioselective synthesis and crystallization of zwitterionic DMPSA.

Detailed Methodology

- Synthesis: Dissolve 3,5-dimethylpyrazole (1.0 eq) in acetic anhydride. Add concentrated (1.1 eq) dropwise at
C. Heat to
C for 3 hours. The sulfonate group attacks the electron-rich 4-position.
- Isolation: Pour reaction mixture into crushed ice. The zwitterionic product precipitates due to low solubility in acidic media. Filter and wash with cold ethanol.
- Crystal Growth (SCXRD Quality):
 - Solvent System: Water/Methanol (1:1 v/v).
 - Method: Slow evaporation at Room Temperature (C).
 - Crystal Habit: Colorless blocks or prisms.

Crystallographic Data Analysis[1][2][3][4][5][6][7]

Structural Characterization

The utility of DMPSA lies in its ability to act as a supramolecular synthon. The sulfonate group () acts as a trifurcated hydrogen bond acceptor, while the protonated pyrazole nitrogens () act as donors.

Parameter	Data / Observation
Formula	(Monohydrate form is most common)
Crystal System	Monoclinic (Typical for this class)
Space Group	(Centrosymmetric)
Zwitterion Status	Confirmed. Proton transfer from to . [1]
Density ()	~1.55 - 1.65 (Significantly higher than parent pyrazole)
Thermal Stability	Stable up to C (anhydrous)

Hydrogen Bonding Topology

The crystal lattice is stabilized by a 3D network of Hydrogen Bonds (HB).

- Primary Interaction:

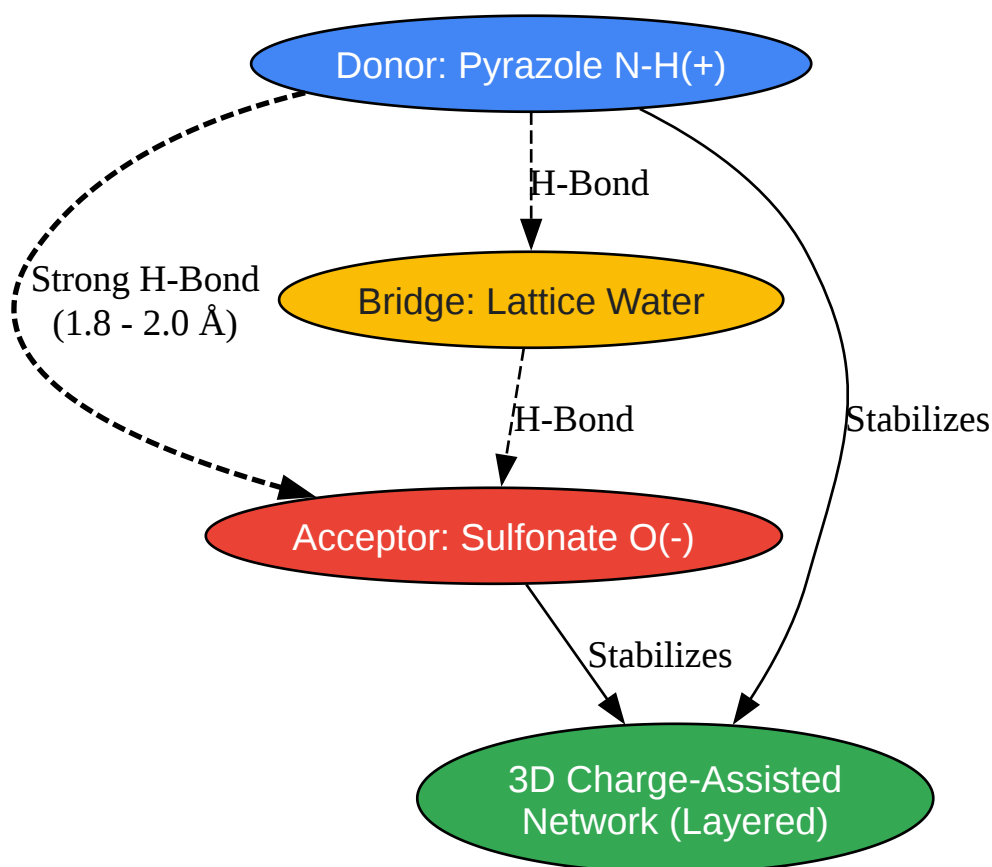
(Charge Assisted).

- Secondary Interaction:

.

- Packing: Forms alternating inorganic-organic layered structures.[2]

DOT Diagram: Supramolecular Synthons Logic



[Click to download full resolution via product page](#)

Caption: Schematic of the charge-assisted hydrogen bonding network driving the high thermal stability of DMPSA crystals.

Comparative Assessment

This section objectively compares DMPSA against its primary structural alternatives: the parent 3,5-Dimethylpyrazole (neutral ligand) and Sulfanilic Acid (classic zwitterionic sulfonate).

Performance Matrix

Feature	3,5-Dimethylpyrazole-4-sulfonate (DMPSA)	3,5-Dimethylpyrazole (Parent)	Sulfanilic Acid (Alternative)
Electronic State	Zwitterion ()	Neutral	Zwitterion ()
Melting Point	>285°C (Decomposition)	107–108°C	>280°C
Solubility	High in , Low in organics	High in organics, Low in	Moderate in
Coordination Mode	N-donor & O-donor (Bridging)	N-donor only	N-donor & O-donor
Crystal Density	High (Efficient Packing)	Low (~1.1)	High
Corrosion Inhibition	Excellent (pH 4, Copper)	Moderate	Good

Technical Commentary

- vs. Parent Pyrazole: DMPSA is superior for high-temperature applications due to the electrostatic stabilization of the crystal lattice. The parent pyrazole sublimes/melts easily, making it unsuitable for robust materials engineering.
- vs. Carboxylic Analogues: Unlike pyrazole-carboxylates, the sulfonate group in DMPSA is a "harder" base and a permanent anion (low), ensuring the zwitterionic state persists over a wider pH range. This makes DMPSA a more reliable counter-ion for pharmaceutical co-crystallization.

References

- Layered Inorganic–Organic 3,5-Dimethylpyrazole-4-Sulfonate Films for Protection of Copper Surfaces against Corrosion. *Crystal Growth & Design*, ACS Publications. (2021).[\[2\]](#)[\[3\]](#) [Link](#)

- Crystal and Molecular Structure of Two Organic Salts from 3,5-Dimethylpyrazole and Organic Acids. Journal of Chemical Crystallography. [Link](#)
- 3,5-Dimethylpyrazole-4-sulfonic acid - PubChem Compound Summary. National Center for Biotechnology Information. [Link](#)
- The Molecular and Crystal Structure of 3,5-Dimethylpyrazole with Chloranilic Acid Adduct. X-ray Structure Analysis Online. [Link](#)
- Synthesis and Bioactivity of Novel Sulfonate Scaffold-Containing Pyrazolecarbamide Derivatives. Frontiers in Chemistry. (2022). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Frontiers | Synthesis and Bioactivity of Novel Sulfonate Scaffold-Containing Pyrazolecarbamide Derivatives as Antifungal and Antiviral Agents \[frontiersin.org\]](#)
- To cite this document: BenchChem. [Crystallographic Characterization & Utility Guide: 3,5-Dimethylpyrazole-4-sulfonate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268190/docs#crystallographic-characterization-utility-guide-3-5-dimethylpyrazole-4-sulfonate\]](https://www.benchchem.com/product/b1268190/docs#crystallographic-characterization-utility-guide-3-5-dimethylpyrazole-4-sulfonate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)